

The Biosynthesis of Gibberellin A17: A Technical Guide

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Compound of Interest

Compound Name: 17-AEP-GA

Cat. No.: B15608878

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Introduction

Gibberellins (GAs) are a large family of tetracyclic diterpenoid plant hormones that play crucial roles in regulating various aspects of plant growth and development, including seed germination, stem elongation, leaf expansion, and flowering. Among the more than 130 identified GAs, only a few are biologically active. The biosynthesis of these active GAs is a complex, multi-step process involving several enzymes and subcellular compartments. This technical guide provides an in-depth overview of the biosynthesis pathway of a specific C20-gibberellin, Gibberellin A17 (GA17). While not one of the primary bioactive GAs, understanding the formation of GA17 is crucial for a complete picture of the gibberellin metabolic network and its regulation.

The Core Biosynthesis Pathway of Gibberellin A17

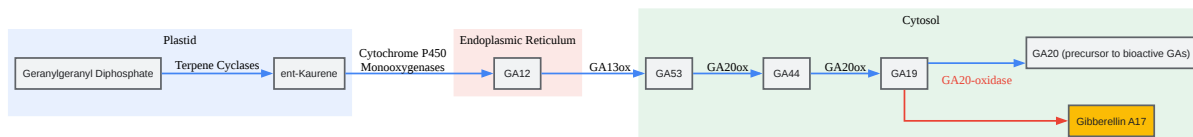
The biosynthesis of all gibberellins originates from the terpenoid pathway. The initial steps, occurring in plastids, lead to the formation of the common precursor, ent-kaurene. This is followed by oxidation steps on the endoplasmic reticulum to produce GA12, the precursor to all

other GAs in higher plants. From GA12, the pathway can diverge into the non-13-hydroxylation pathway and the 13-hydroxylation pathway. Gibberellin A17 is a product of the latter.

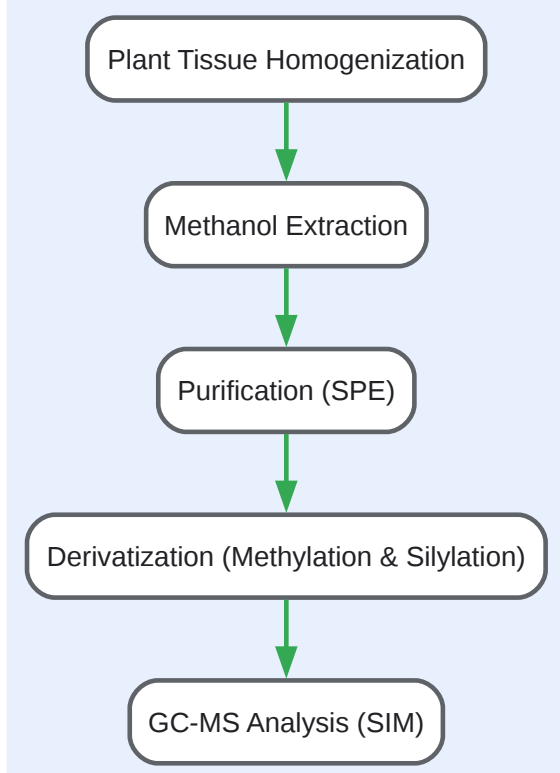
The direct precursor to GA17 is Gibberellin A19 (GA19). The conversion of GA19 to GA17 is catalyzed by a specific type of enzyme known as Gibberellin 20-oxidase (GA20ox). This reaction is particularly well-documented in the endosperm of pumpkin (*Cucurbita maxima*), suggesting that the specific GA20-oxidase isozyme present in this tissue has a substrate specificity that includes the conversion of GA19 to GA17. While many GA20-oxidases catalyze the sequential oxidation of C20 of the gibberellin backbone leading to the formation of C19-GAs, some isozymes can also produce C20-GA products like GA17.

The formation of GA17 from GA19 involves the oxidation of the C-20 methyl group of GA19. This reaction is a side step from the main pathway that leads to the formation of the C19-gibberellin, GA20.

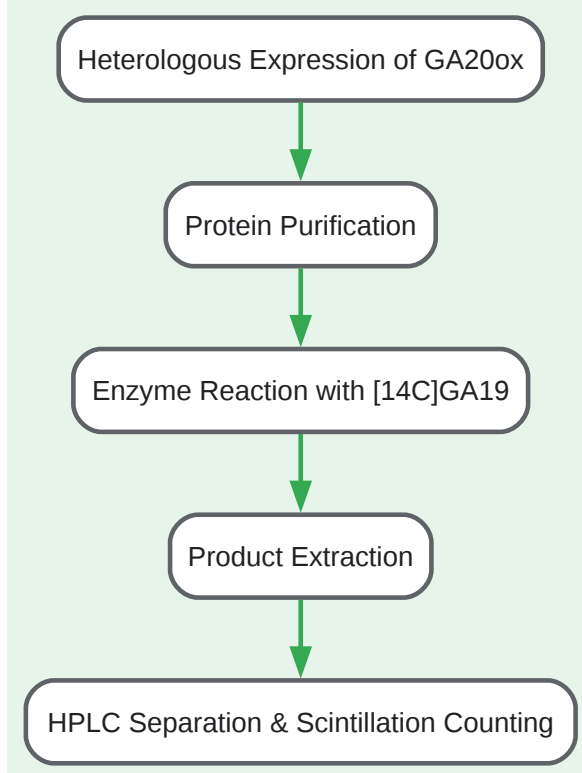
Signaling Pathway Diagram



Quantification of Endogenous GA17



In Vitro GA20-oxidase Assay



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